

Technical Support Center: 6-Chloro-3-indoxyl Butyrate Enzymatic Assays

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Compound of Interest

Compound Name: 6-Chloro-3-indoxyl butyrate

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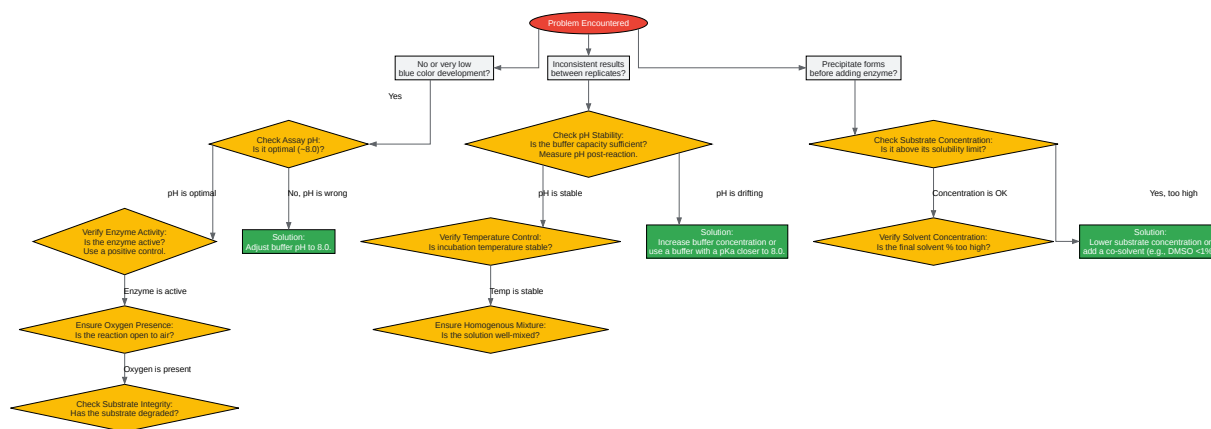
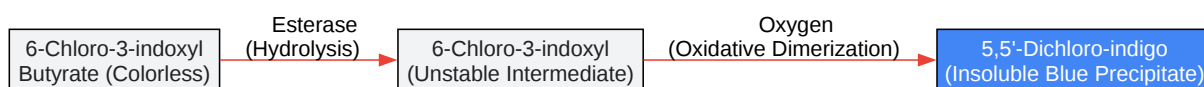
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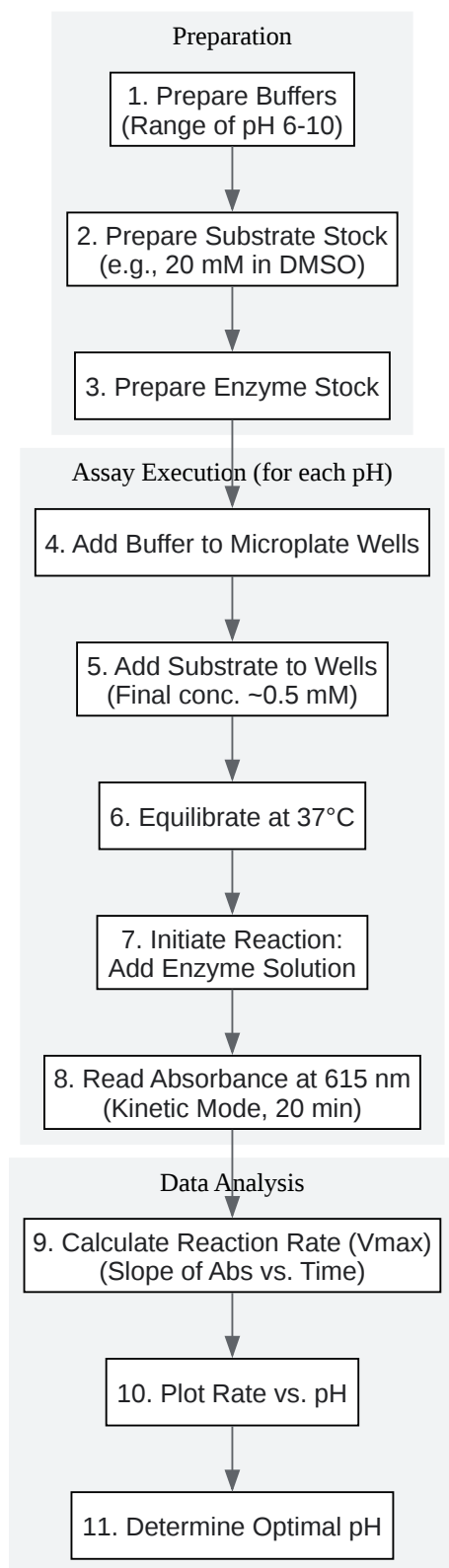
This guide provides troubleshooting information and answers to frequently asked questions regarding the use of **6-Chloro-3-indoxyl butyrate** as a substrate in enzymatic reactions, with a specific focus on the effects of pH.

Frequently Asked Questions (FAQs)

Q1: What is the principle of the **6-Chloro-3-indoxyl butyrate** enzymatic assay?

A1: The assay is based on a two-step reaction. First, an esterase enzyme hydrolyzes the **6-Chloro-3-indoxyl butyrate** substrate, cleaving the ester bond.^{[1][2]} This releases a 6-chloro-3-indoxyl intermediate.^[3] In the second step, this intermediate spontaneously dimerizes in the presence of oxygen to form 5,5'-dichloro-indigo, an insoluble blue pigment.^{[2][4]} The intensity of the blue color is proportional to the enzymatic activity.





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